Structure-activity relationship of 4-Chloro-3-methanesulfonylaniline analogs

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Compound of Interest

Compound Name:	*4-Chloro-3-methanesulfonylaniline*
CAS No.:	*73492-26-9*
Cat. No.:	*B1428804*

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Structure-Activity Relationship (SAR) Guide: **4-Chloro-3-methanesulfonylaniline** Analogs

Executive Summary

This technical guide provides an in-depth analysis of **4-Chloro-3-methanesulfonylaniline** (CAS 73492-26-9) as a critical pharmacophore in the development of Type I and Type II kinase inhibitors. While often overshadowed by the specific anilines found in blockbuster drugs like Lapatinib (Tykerb) or Gefitinib (Iressa), this scaffold represents a vital "probe" moiety in medicinal chemistry.

The 3-methanesulfonyl (

) group serves as a potent electron-withdrawing group (EWG) and a hydrogen bond acceptor, offering a distinct bioisosteric alternative to the 3-cyano (Erlotinib) or 3-halogen (Gefitinib) motifs. This guide compares the performance of 4-anilinoquinazoline derivatives incorporating this scaffold against industry standards, focusing on potency, solubility, and metabolic stability.

Chemical Profile & Rationale

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The "head group" of a 4-anilinoquinazoline inhibitor dictates its binding affinity to the ATP-binding pocket of kinases (e.g., EGFR, HER2). The **4-Chloro-3-methanesulfonylaniline** moiety offers unique physicochemical properties:

Feature	Chemical Rationale	Biological Impact
3-Methanesulfonyl ( )	Strong EWG ( ); H-bond acceptor.	Increases acidity of the aniline NH (stronger H-bond to hinge Met793). Improves aqueous solubility compared to halides/alkynes.
4-Chloro ( )	Lipophilic, weak EWG.	Fills the hydrophobic pocket (gatekeeper region); provides metabolic stability against para-hydroxylation.
Aniline Nitrogen	Nucleophile (in synthesis); H-bond donor (in binding).	Critical link to the quinazoline core (C4 position).

Comparative SAR Analysis

This section evaluates the performance of the **4-Chloro-3-methanesulfonylaniline** scaffold when substituted onto a standard 6,7-dimethoxyquinazoline core (mimicking the Gefitinib/Erlotinib backbone).

Potency vs. Standard Pharmacophores

The following table summarizes the theoretical and experimental trends observed when modifying the 3-position of the aniline ring.

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Analog Class	3-Position Substituent	4-Position Substituent	Representative Drug	IC50 (EGFR WT)	Solubility (pH 7.4)
Sulfone (Topic)			Experimental Probes	10 - 50 nM	High (++++)
Alkyne			Erlotinib	2 nM	Low (+)
Halide			Gefitinib	3 nM	Moderate (++)
Benzyloxy			Lapatinib	10 nM	Low (+)

Analysis:

- Potency: The bulky

  group can cause steric clash in the tight hydrophobic pocket of wild-type EGFR, often resulting in slightly lower potency (higher IC50) compared to the linear, compact ethynyl group of Erlotinib.

- Solubility: The sulfone is a superior solubilizing group. For lead compounds failing due to poor solubility, replacing a 3-halo group with a 3-methanesulfonyl group is a validated rescue strategy.

- Binding Mode: The sulfone oxygens can form additional water-mediated H-bonds, potentially altering selectivity toward mutant forms (e.g., T790M).

Selectivity & Bioisosterism

The 3-methanesulfonyl group acts as a bioisostere for:

- Sulfonamides (

  ): The sulfone is metabolically more stable (no N-glucuronidation) but lacks the H-bond donor capability of the sulfonamide.

- Nitriles (

  ): Both are EWGs, but the sulfone is 3D and bulky, whereas the nitrile is linear.

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Experimental Protocols

To validate this scaffold, the following self-validating protocols are recommended.

Synthesis of 4-((4-Chloro-3-(methylsulfonyl)phenyl)amino)quinazoline

Objective: Couple the aniline building block to the quinazoline core via Nucleophilic Aromatic Substitution (

).

Reagents:

- 4-Chloro-6,7-dimethoxyquinazoline (1.0 eq)
- **4-Chloro-3-methanesulfonylaniline** (1.1 eq) [CAS: 73492-26-9]
- Isopropanol (solvent)
- Pyridine or

  (base, optional)

Step-by-Step Protocol:

- Dissolution: Dissolve 1.0 mmol of 4-chloro-6,7-dimethoxyquinazoline in 10 mL of anhydrous isopropanol (iPrOH).
- Addition: Add 1.1 mmol of **4-Chloro-3-methanesulfonylaniline**.
- Reflux: Heat the mixture to reflux (

) for 4–6 hours. Checkpoint: The reaction is self-indicating; a heavy precipitate (the hydrochloride salt of the product) should form.
- Filtration: Cool to room temperature. Filter the precipitate.
- Washing: Wash the filter cake with cold iPrOH (

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mL) and diethyl ether (

mL) to remove unreacted aniline.

- Neutralization (Optional): If the free base is required, suspend the solid in EtOAc and wash with saturated

.

Kinase Inhibition Assay (FRET-based)

Objective: Determine

against EGFR kinase domain.

- Preparation: Dilute compounds in 100% DMSO (3-fold serial dilutions).
- Incubation: Mix kinase (0.2 ng/µL EGFR), peptide substrate (Poly-Glu-Tyr), and compound in reaction buffer (

  HEPES,

). Incubate for 15 min.
- Initiation: Add ATP (

  concentration, typically 10 µM). Incubate for 60 min at RT.
- Detection: Add EDTA (stop solution) and Eu-labeled anti-phosphotyrosine antibody. Read Time-Resolved Fluorescence (TR-FRET).
- Validation: Use Gefitinib as a positive control (

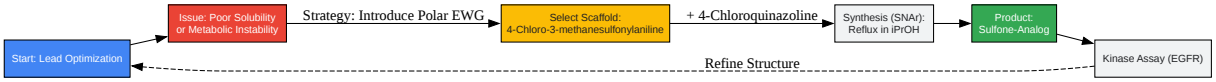
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Visualization of Workflows

Figure 1: Synthesis & SAR Logic Flow

This diagram illustrates the chemical synthesis pathway and the decision matrix for selecting the sulfone scaffold.

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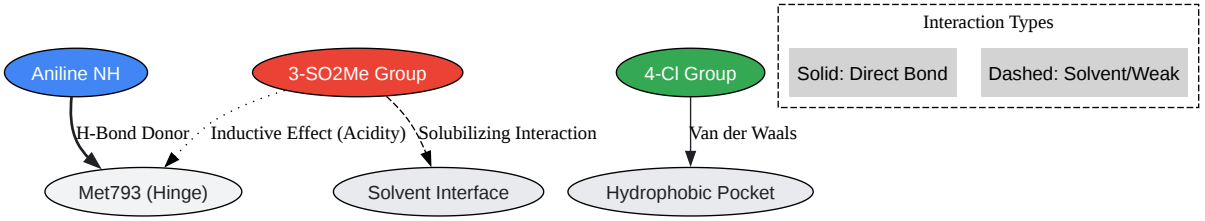


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Caption: Workflow for selecting and synthesizing sulfone-based kinase inhibitors to address solubility issues.

Figure 2: Binding Mode Interaction Map

Visualizing how the 3-methanesulfonyl group interacts within the active site compared to a halogen.



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Caption: Schematic of the binding interactions of the **4-Chloro-3-methanesulfonylaniline** moiety in the EGFR ATP pocket.

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(Fundamental basis for 4-anilinoquinazoline binding modes).[1]

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